

Comprehensive Analysis of Activated Prothrombin Complex Concentrate (aPCC)

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Compound of Interest

Compound Name: NCGC00135472

Cat. No.: B15572205

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Activated Prothrombin Complex Concentrate (aPCC)

Activated prothrombin complex concentrate (aPCC) is a plasma-derived product used for the treatment and prevention of bleeding episodes, particularly in patients with hemophilia A or B who have developed inhibitors to factor VIII or factor IX replacement therapies.^{[1][2]} It is also known as anti-inhibitor coagulant complex.^[1]

Composition and Mechanism of Action

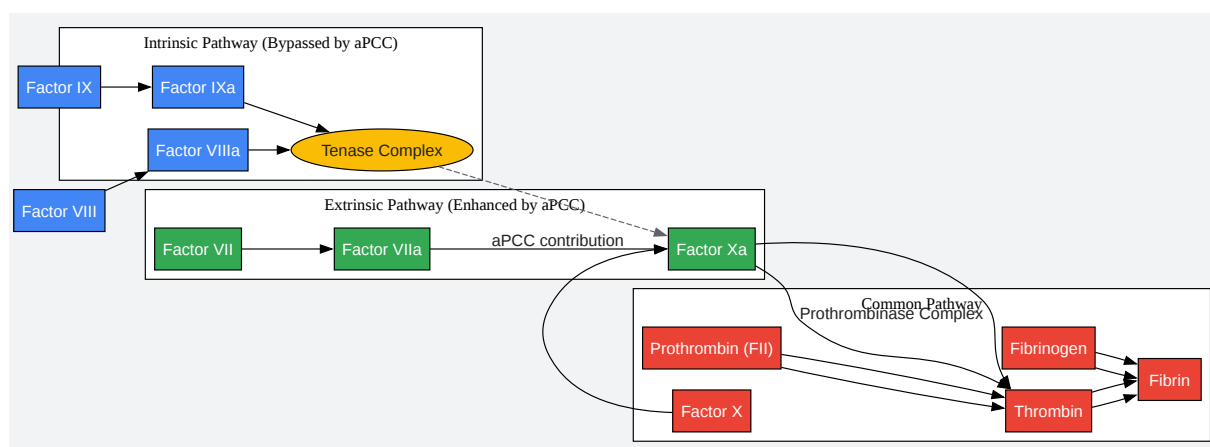
aPCC contains a mixture of both precursor (zymogen) and activated forms of vitamin K-dependent coagulation factors.[3] The primary components include:

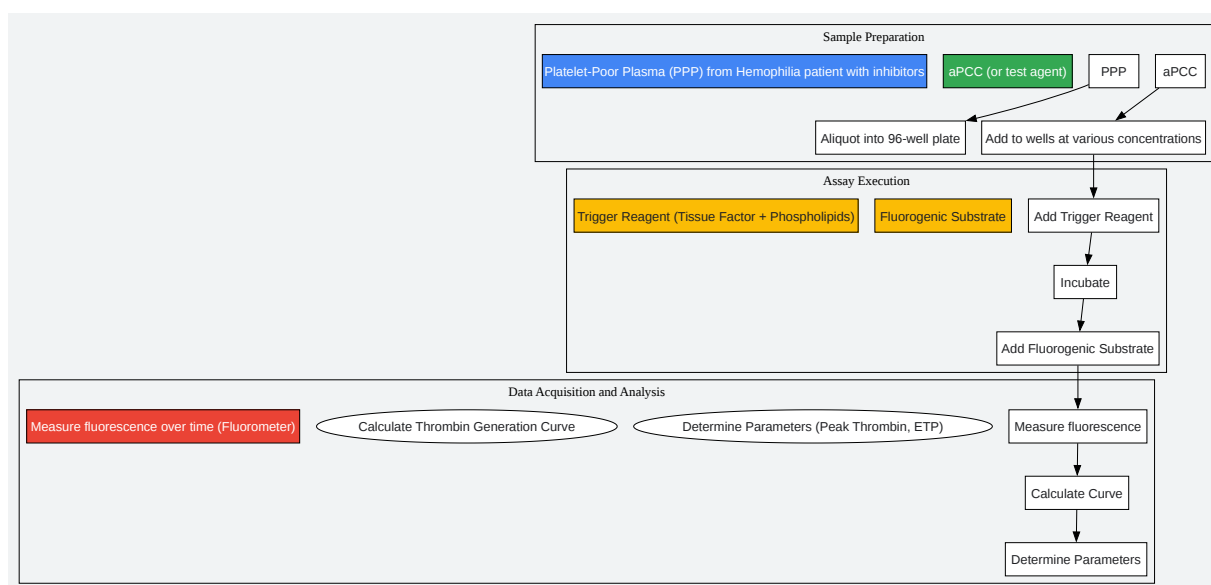
- Factor II (Prothrombin)
- Factor VII (in both zymogen and activated forms, FVIIa)
- Factor IX
- Factor X[1][3]

The exact mechanism of action is not fully established but is understood to be multifactorial.[1] aPCC is considered a "bypassing agent" because it promotes thrombin generation independently of the functions of Factor VIII and Factor IX, which are deficient or inhibited in patients with hemophilia and inhibitors.[2] The procoagulant effect is thought to be primarily driven by a complex of Factor Xa and prothrombin.[3]

Signaling Pathway: The Coagulation Cascade

aPCC exerts its effect by directly influencing the common pathway of the coagulation cascade, leading to the generation of a thrombin burst necessary for fibrin clot formation. The activated Factor VII (FVIIa) present in aPCC can activate Factor X to Factor Xa, which in turn converts prothrombin to thrombin. This bypasses the need for the intrinsic pathway's tenase complex (Factor VIIIa/Factor IXa).





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